

"safe storage and handling procedures for Dicyclohexyl sulphide in the lab"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dicyclohexyl sulphide*

Cat. No.: *B15489629*

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Application Notes and Protocols for D-Cyclohexyl Sulphide

Disclaimer: A comprehensive, official Safety Data Sheet (SDS) for **Dicyclohexyl Sulphide** (CAS No. 7133-46-2) was not readily available in public resources at the time of this writing. The following application notes and protocols are based on the available physical and chemical data, as well as general safety principles for handling organosulphide compounds. Information from the closely related compound, Dicyclohexyl Disulphide, has been used to infer potential hazards, but these may not be fully representative. It is imperative that researchers, scientists, and drug development professionals obtain a complete and official SDS from their chemical supplier and conduct a thorough risk assessment before handling this chemical.

Introduction

Dicyclohexyl sulphide is an organic compound that exists as a colorless, oily liquid.^[1] It is insoluble in water and sees use as a synthetic intermediate in the production of pharmaceuticals and agrochemicals, as a solvent in some organic and pharmaceutical applications, in asymmetric catalysis, and as a stabilizer in the production of Polyvinyl Chloride (PVC).^[1] Due to the presence of a sulphur atom, it is prudent to handle this compound with care, assuming it may possess an unpleasant odor and potential irritant properties, similar to other organosulphides.

Physical and Chemical Data

The following table summarizes the known quantitative data for **Dicyclohexyl Sulphide**.

Property	Value	Reference
CAS Number	7133-46-2	[1]
Molecular Formula	C12H22S	[1]
Molecular Weight	198.37 g/mol	[1]
Appearance	Colorless, oily liquid	[1]
Melting Point	9.9°C	[1]
Boiling Point	295.71°C (estimate)	[1]
Flash Point	123.1°C	[1]
Density	0.9766 g/cm ³ (estimate)	[1]
Vapor Pressure	0.00297 mmHg at 25°C	[1]
Solubility	Insoluble in water	[1]

Hazard Identification and Personal Protective Equipment (PPE)

While specific hazard data for **Dicyclohexyl Sulphide** is limited, the analogous compound, Dicyclohexyl Disulphide, is known to cause skin, eye, and respiratory irritation.[2] Therefore, a conservative approach to PPE is recommended.

3.1 Potential Hazards (Inferred):

- May cause irritation to the skin, eyes, and respiratory tract.[2]
- May be harmful if inhaled or ingested.
- Likely possesses a strong, unpleasant stench.[3]
- Combustible liquid.

3.2 Recommended Personal Protective Equipment (PPE):

Equipment	Specification
Eye Protection	Chemical splash goggles that meet ANSI Z.87.1 standards. A face shield should be worn over safety glasses when there is a risk of splashing.
Hand Protection	High-performance nitrile gloves (check manufacturer's chemical resistance guide). Change gloves immediately if contaminated.
Skin and Body Protection	A flame-resistant lab coat (e.g., Nomex®) buttoned completely. Long pants and closed-toe, closed-heel shoes are mandatory. For larger quantities, a chemical-resistant apron is recommended.
Respiratory Protection	All handling of Dicyclohexyl Sulphide should be conducted in a certified chemical fume hood to avoid inhalation of vapors.[3] If engineering controls are not sufficient, a NIOSH/MSHA-approved respirator with an appropriate organic vapor cartridge is required.[3]

Experimental Protocols

4.1 Protocol for Safe Storage:

- Container: Store **Dicyclohexyl Sulphide** in its original, tightly sealed container.
- Location: Keep the container in a cool, dry, and well-ventilated area, away from direct sunlight and sources of ignition.[2]
- Incompatibilities: Store away from strong oxidizing agents.[2]
- Labeling: Ensure the container is clearly labeled with the chemical name, CAS number, and any known hazard warnings.

4.2 Protocol for Weighing and Dispensing:

- Preparation: Don all required PPE as specified in section 3.2. Ensure a chemical fume hood is operational and the sash is at the appropriate height.
- Dispensing: Conduct all dispensing activities within the chemical fume hood. Place a spill tray within the hood to contain any potential spills.
- Weighing: If weighing is necessary, tare a sealed container on the balance. Remove the container from the balance and place it in the fume hood. Add the **Dicyclohexyl Sulphide** to the container, seal it, and then re-weigh. Do not weigh in an open container on the balance outside of the fume hood.
- Cleaning: After dispensing, decontaminate any surfaces that may have come into contact with the chemical. Tightly seal the primary container.

4.3 Protocol for Accidental Spills:

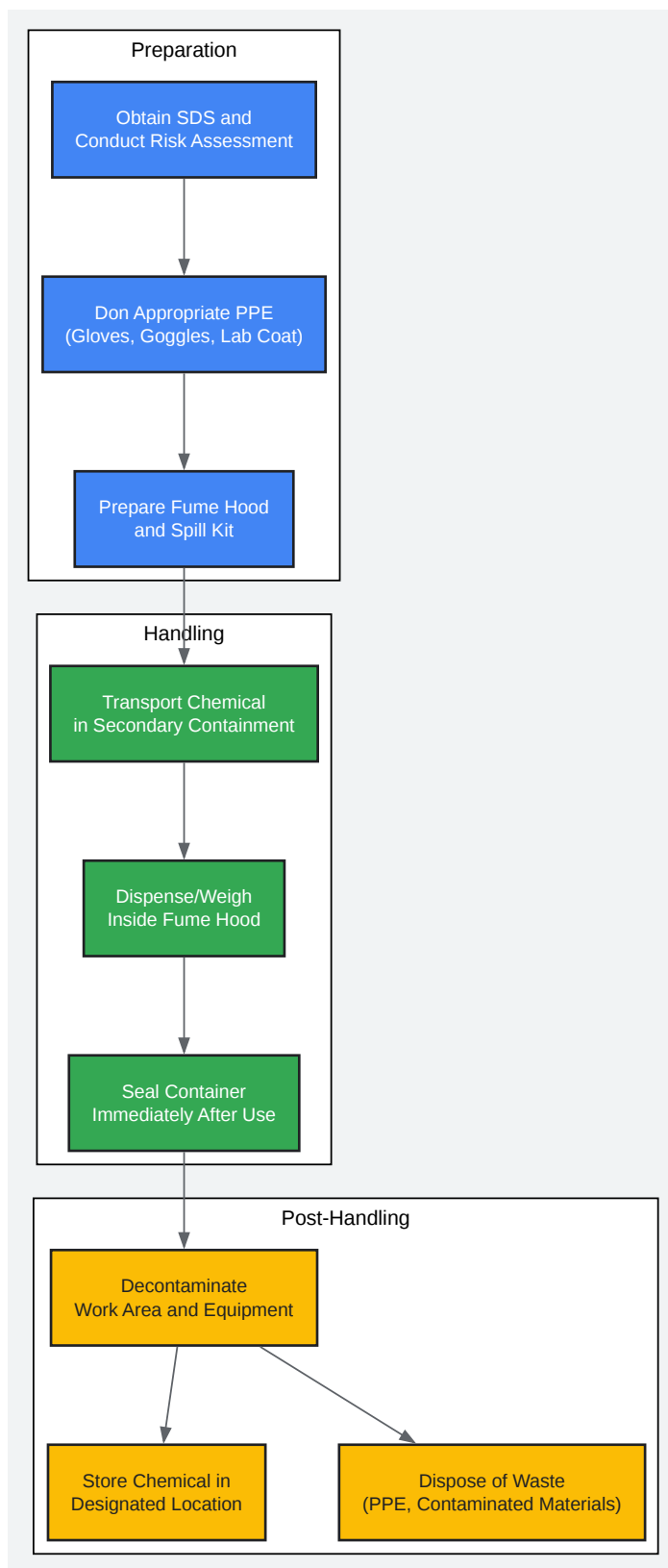
- Evacuation: If a significant spill occurs, evacuate the immediate area and alert colleagues.
- Ventilation: Ensure the area is well-ventilated, preferably within a fume hood.
- Containment: For small spills, use an inert absorbent material (e.g., vermiculite, sand) to soak up the liquid.[\[2\]](#)
- Collection: Wearing appropriate PPE, carefully scoop the absorbent material into a sealable, labeled waste container.
- Decontamination: Clean the spill area with soap and water.
- Disposal: Dispose of the waste as hazardous chemical waste in accordance with institutional and local regulations.

4.4 First Aid Procedures:

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[4\]](#) Seek immediate medical attention.[\[4\]](#)

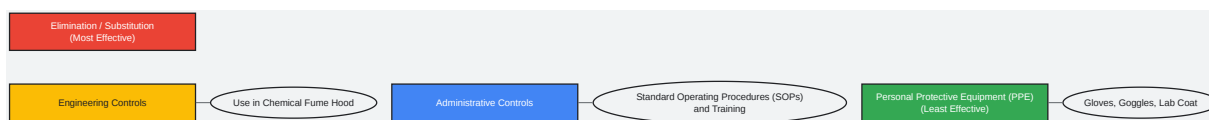
- Skin Contact: Remove contaminated clothing immediately.^[2] Wash the affected skin area with plenty of soap and water for at least 15 minutes.^[4] If irritation persists, seek medical attention.
- Inhalation: Move the affected person to fresh air at once.^[4] If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.^[4]
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.^[4]

Visualizations



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Caption: Workflow for Safe Handling of **Dicyclohexyl Sulphide**.



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Caption: Hierarchy of Controls for Minimizing Chemical Exposure.

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